

Application Note: Quantitative Analysis of Mandestrobin using LC-MS/MS

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Compound of Interest

Compound Name: Mandestrobin

Cat. No.: B1253266

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Introduction

Mandestrobin is a broad-spectrum strobilurin fungicide utilized for the control of various fungal diseases in agricultural crops.[1] Its mechanism of action involves the inhibition of mitochondrial respiration in fungi.[1] Due to its widespread use, regulatory bodies and food safety programs necessitate sensitive and selective analytical methods for the quantification of **Mandestrobin** and its metabolites in diverse matrices to ensure consumer safety and environmental monitoring.[1][2] This application note details a robust and validated method for the quantitative analysis of **Mandestrobin** using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method employs a QuEChERS-based sample preparation protocol followed by reversed-phase liquid chromatography and detection with a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, offering high selectivity and sensitivity.[1]

Experimental Protocols

Sample Preparation: QuEChERS Method

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely adopted sample preparation technique for the analysis of pesticide residues in various matrices.[2][3]

Materials:

- Homogenized sample (e.g., fruits, vegetables, cereals)
- Acetonitrile (ACN)
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)[1]
- Dispersive solid-phase extraction (d-SPE) tubes with appropriate sorbents (e.g., PSA, C18) [1]
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[3]
- Add 10-15 mL of acetonitrile to the tube.[3]
- Add an appropriate internal standard if necessary.[3]
- Cap the tube and shake vigorously for 1 minute.[3]
- Add the QuEChERS extraction salts.[3]
- Immediately shake for another minute to prevent salt agglomeration.[3]
- Centrifuge at ≥ 4000 rpm for 5 minutes.[3]
- Transfer an aliquot of the supernatant (acetonitrile layer) to a d-SPE tube containing the cleanup sorbents.[3]
- Shake the d-SPE tube for 30 seconds.[3]
- Centrifuge at ≥ 4000 rpm for 5 minutes.[3]
- The resulting supernatant is ready for LC-MS/MS analysis, potentially after dilution and filtration through a $0.22\ \mu\text{m}$ filter.[1]

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions:

A typical LC setup for **Mandestrobin** analysis utilizes a C18 reversed-phase column.[3][4]

Parameter	Value
Column	C18 Reversed-Phase (e.g., 100 mm x 2.1 mm, 1.8 µm)[2][3]
Mobile Phase A	Water with 0.1% Formic Acid and 5 mM Ammonium Formate[1]
Mobile Phase B	Methanol with 0.1% Formic Acid and 5 mM Ammonium Formate[1]
Gradient	Start at 10% B, ramp to 95% B over 8 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.[1]
Flow Rate	0.4 mL/min[1]
Column Temperature	40 °C[1][4]
Injection Volume	5 µL[1]

Mass Spectrometry (MS/MS) Conditions:

The mass spectrometer is operated in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM) for detection and quantification.[1][4]

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[1]
Capillary Voltage	3.5 kV[1]
Source Temperature	150 °C[1]
Desolvation Temperature	400 °C[1]
Gas Flows	Optimized for the specific instrument[1]

Data Presentation

MRM Transitions for Mandestrobin

The selection of appropriate precursor and product ions is critical for the selectivity and sensitivity of the LC-MS/MS method. The protonated molecule $[M+H]^+$ is typically selected as the precursor ion.[5]

Analyte	Precursor Ion (m/z)	Quantifier Ion (m/z)	Qualifier Ion (m/z)
Mandestrobin	314.2[1]	192.1[1][4]	160.1[4][6]
Mandestrobin 2-Demethyl	300.2[1]	192.1[1]	136.1[1]

Note: The transition with the highest intensity is typically used for quantification.[1]

Method Performance Characteristics

The performance of the analytical method is evaluated through validation parameters such as linearity, limit of quantitation (LOQ), accuracy (recovery), and precision (relative standard deviation, RSD).

Analyte	Matrix	Linearity (r ²)	LOQ (mg/kg)	Recovery (%)	RSD (%)
Mandestrobin	Cereals	>0.99[7]	0.01[7]	84.8 - 100.3[7]	< 10.6[7]
Mandestrobin	Water	-	0.10 µg/L[4]	89 - 107[4]	< 6[4]
Mandestrobin 2-Demethyl	Plant Matrices (Typical)	>0.995[1]	0.01[1]	80 - 115[1]	< 15[1]

These values are typical and may vary depending on the specific matrix and instrumentation.[1]

Experimental Workflow Diagram

Caption: Experimental workflow for **Mandestrobin** analysis.

Signaling Pathway and Logical Relationships Diagram

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